

Chemical structure and CAS number for C.I. Acid Orange 116.

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Compound of Interest

Compound Name: Acid Orange 116

Cat. No.: B12381120

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An In-depth Technical Guide to C.I. Acid Orange 116

This technical guide provides a comprehensive overview of C.I. **Acid Orange 116**, including its chemical structure, properties, and applications. It is intended for researchers, scientists, and professionals in drug development and materials science who require detailed technical information on this compound.

Chemical Identity and Structure

C.I. **Acid Orange 116** is a double azo class dye.^{[1][2][3]} Its chemical formula is $C_{25}H_{21}N_4NaO_4S$, and it has a molecular weight of 496.51 g/mol.^{[1][2][3][4]}

CAS Number: 12220-10-9^{[1][5][6][7]}

Synonyms: Weak Acid Orange AGT, Weak Acid Orange C-R, Acid Orange AGT, Acid Orange C-R, Orange AGT, AcidorangeAGT, Acid Yellow RXL.^{[1][2][6]}

Physicochemical Properties

Acid Orange 116 is a dark red-light orange powder that is soluble in water.^{[1][6]} When dissolved in strong sulfuric acid, the dye appears bright green; upon dilution, it turns purple and then red.^{[1][4][6]} It exhibits medium levelness in dyeing applications.^{[1][6]} The color of the dye

can be affected by the presence of metal ions; it turns darker in the presence of copper ions and a lighter yellow in the presence of iron ions.[\[1\]](#)[\[4\]](#)[\[6\]](#)

Quantitative Data: Fastness Properties

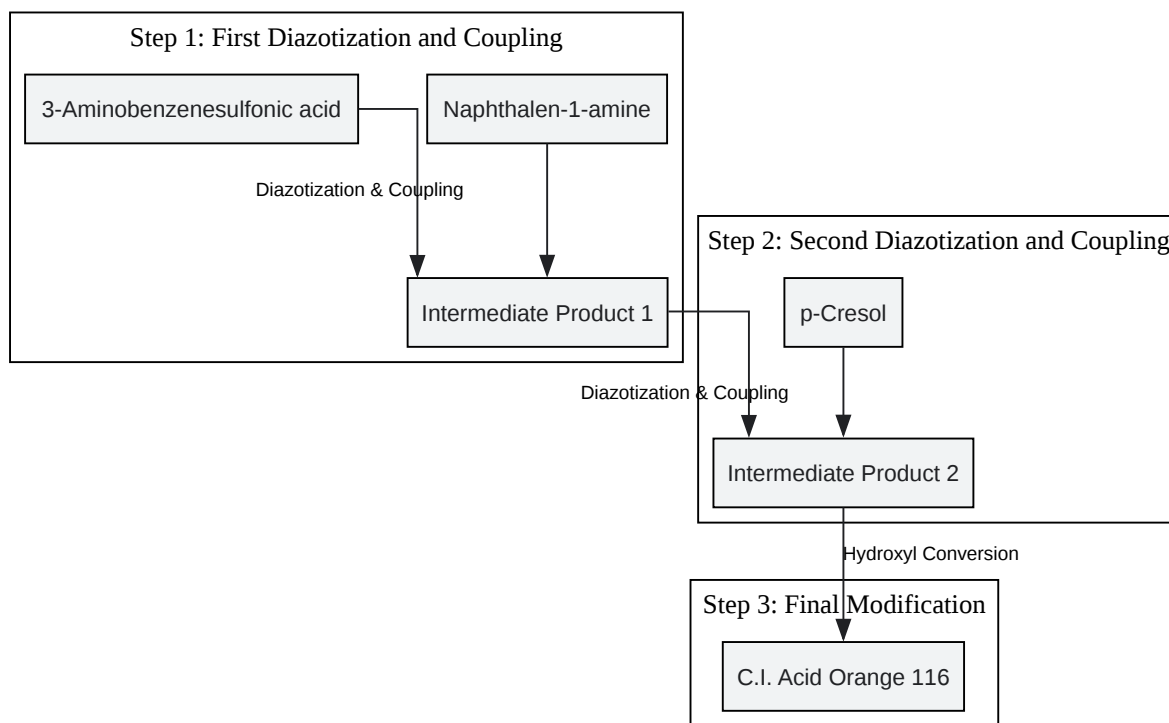
The following table summarizes the fastness properties of C.I. **Acid Orange 116** on polyamide, according to AATCC standards.

Property	Fading	Stain
Light Fastness	5	
Soaping	5	5
Perspiration Fastness	5	4-5
Oxygen Bleaching	5	5
Fastness to Seawater		

Data sourced from multiple suppliers and databases.[\[1\]](#)[\[6\]](#)

Manufacturing Process

The synthesis of C.I. **Acid Orange 116** involves a multi-step process starting with the diazotization of 3-Aminobenzenesulfonic acid.[\[1\]](#)[\[3\]](#)[\[8\]](#) This is followed by a coupling reaction with Naphthalen-1-amine. The resulting product undergoes a second diazotization and is then coupled with p-Cresol.[\[1\]](#)[\[3\]](#)[\[8\]](#) The final step involves the conversion of the hydroxyl group.[\[1\]](#)[\[3\]](#)[\[8\]](#)



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Manufacturing workflow for C.I. **Acid Orange 116**.

Applications

C.I. **Acid Orange 116** is primarily used for the dyeing of wool, polyamide (nylon) fibers, and wool-blended fabrics.^{[1][2][4][7]} It is generally not recommended for printing applications.^{[1][2][4][7]}

Experimental Protocol: Representative Dyeing of Polyamide Fabric

The following is a representative protocol for dyeing polyamide fabric with an acid dye like C.I. **Acid Orange 116**. This protocol is based on general procedures for acid dyeing and may require optimization for specific applications.

1. Scouring (Fabric Preparation):

- Wash the polyamide fabric with a solution of 1-2 g/L non-ionic detergent and a small amount of sodium carbonate.
- Maintain the temperature at 60-70°C for 20-30 minutes.
- Rinse the fabric thoroughly with water.

2. Dye Bath Preparation:

- Prepare a dye stock solution by dissolving the required amount of **Acid Orange 116** powder in hot distilled water.
- Fill the dyeing vessel with water to achieve the desired liquor ratio (e.g., 1:30).
- Add 5-10% (on weight of fabric, o.w.f) of Glauber's salt (sodium sulfate) as an electrolyte.
- Adjust the pH of the dyebath to 4.0-5.0 using acetic acid or formic acid.

3. Dyeing Process:

- Immerse the wet, scoured polyamide fabric into the dyebath at 40°C.
- Raise the temperature to 98-100°C at a rate of 1-2°C/minute.
- Maintain this temperature for 30-60 minutes.

4. Post-Treatment:

- Allow the dyebath to cool gradually to approximately 60°C.
- Remove the dyed fabric and rinse with warm water, followed by cold water until the rinse water is clear.

- Perform a soaping treatment with 1-2 g/L non-ionic detergent at 50-60°C for 15-20 minutes to remove any unfixed dye.
- Rinse thoroughly with cold water and air dry.



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Experimental workflow for dyeing polyamide fabric.

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